

# Flupyrșulfuron-methyl-sodium: A Technical Guide to Synthesis and Solubility

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## Compound of Interest

Compound Name: *Flupyrșulfuron-methyl*

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This in-depth technical guide provides a comprehensive overview of the synthesis and solubility of **flupyrșulfuron-methyl-sodium**, a selective sulfonylurea herbicide. This document details the chemical synthesis pathways, experimental protocols for its preparation and solubility determination, and quantitative solubility data in various solvents.

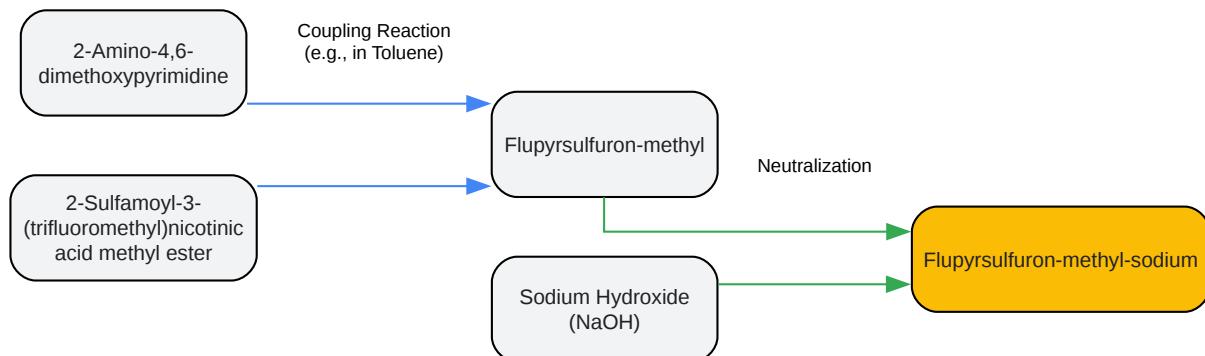
## Core Concepts

**Flupyrșulfuron-methyl-sodium** is a post-emergence herbicide used for the control of broadleaf weeds in cereal crops.<sup>[1]</sup> Its mode of action involves the inhibition of the enzyme acetolactate synthase (ALS), which is essential for the biosynthesis of branched-chain amino acids in plants. The sodium salt form enhances its water solubility and stability for formulation purposes.<sup>[1]</sup>

## Synthesis of Flupyrșulfuron-methyl-sodium

The commercial synthesis of **flupyrșulfuron-methyl-sodium** is a multi-step process. The primary route involves the coupling of a pyrimidinyl amine derivative with a trifluoromethyl-substituted pyridine sulfonyl chloride, followed by salt formation.

A common pathway for the synthesis is as follows:



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Caption: Synthetic pathway of **Flupyrulfuron-methyl-sodium**.

## Experimental Protocol: Synthesis of Flupyrulfuron-methyl

This protocol is a synthesized procedure based on general methods for sulfonylurea herbicide synthesis.

### Materials:

- 2-Amino-4,6-dimethoxypyrimidine
- 2-Sulfamoyl-3-(trifluoromethyl)nicotinic acid methyl ester
- Toluene
- Ethanol
- Sodium Hydroxide (NaOH)

### Procedure:

- Reaction Setup: In a reaction kettle, combine 2-amino-4,6-dimethoxypyrimidine (1.5 mol equivalent) and 2-sulfamoyl-3-(trifluoromethyl)nicotinic acid methyl ester (1 mol equivalent).  
[2]

- Solvent Addition: Add toluene as the reaction solvent.[2]
- Reaction Conditions: Heat the mixture to 90°C under reduced pressure. Continuously remove the ethanol produced during the reaction by rectification.[2]
- Monitoring: Monitor the reaction until the 2-sulfamoyl-3-(trifluoromethyl)nicotinic acid methyl ester is completely consumed.[2]
- Work-up: Cool the reaction mixture to 80°C and filter the solid product.[2]
- Purification: Wash the collected solid with a suitable solvent and dry to obtain **flupyrulfuron-methyl**.

## Experimental Protocol: Conversion to Sodium Salt

### Procedure:

- Dissolution: Dissolve the synthesized **flupyrulfuron-methyl** in a suitable organic solvent.
- Neutralization: Add a stoichiometric amount of sodium hydroxide (NaOH) solution to the dissolved **flupyrulfuron-methyl**.[3]
- Isolation: The sodium salt will precipitate out of the solution. Filter the precipitate and wash with a non-polar solvent to remove any unreacted starting material.
- Drying: Dry the resulting white powder under vacuum to obtain **flupyrulfuron-methyl-sodium**.

## Solubility of Flupyrulfuron-methyl-sodium

The solubility of **flupyrulfuron-methyl-sodium** is a critical parameter for its formulation and environmental fate. It is moderately soluble in water and has varying solubility in organic solvents.

## Quantitative Solubility Data

Solvent	Temperature (°C)	Solubility (g/L)	pH (for aqueous solutions)
Water	20	62.7	5
Water	20	603	6
Acetone	20	3.1	N/A
Acetonitrile	20	4.3	N/A
Benzene	20	0.028	N/A
Dichloromethane	20	0.60	N/A
Hexane	20	<0.001	N/A
Methanol	20	5.0	N/A
n-Octanol	20	0.19	N/A

## Experimental Protocol: Solubility Determination (Shake-Flask Method)

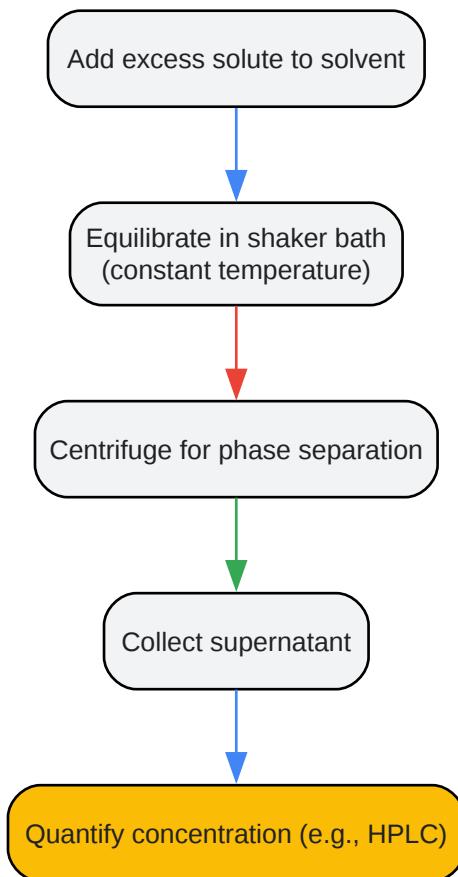
This protocol is based on the OECD Test Guideline 105 for water solubility.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

### Materials:

- **Flupyrasulfuron-methyl-sodium** (pure substance)
- Distilled water or organic solvent
- Glass flasks with stoppers
- Shaker bath with temperature control
- Centrifuge
- Analytical instrument for quantification (e.g., HPLC-UV)

### Procedure:

- Preliminary Test: A preliminary test is conducted to estimate the approximate solubility and the time required to reach equilibrium.[4][7]
- Sample Preparation: Add an excess amount of **flupyrulfuron-methyl**-sodium to a flask containing a known volume of the solvent.[8]
- Equilibration: Seal the flasks and place them in a shaker bath at a constant temperature (e.g.,  $20 \pm 0.5$  °C). Agitate the flasks for a sufficient time to reach equilibrium (e.g., 24-48 hours).[4][9]
- Phase Separation: After equilibration, cease agitation and allow the undissolved solid to settle. Centrifuge the samples to ensure complete separation of the solid and liquid phases. [5]
- Sample Analysis: Carefully withdraw an aliquot of the clear supernatant.
- Quantification: Determine the concentration of **flupyrulfuron-methyl**-sodium in the aliquot using a validated analytical method, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV).[10][11] A calibration curve should be prepared using standards of known concentrations.[12]



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Caption: Workflow for solubility determination.

## Conclusion

This technical guide provides a detailed overview of the synthesis and solubility of **flupyrasulfuron-methyl-sodium**, tailored for professionals in research and development. The provided experimental protocols and quantitative data serve as a valuable resource for the synthesis, formulation, and environmental assessment of this important herbicide.

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